Executive Summary: The Biaryl Scaffold in High-Value Synthesis

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Compound of Interest

Compound Name:	*4-(3,5-Dimethylphenyl)benzyl alcohol*
CAS No.:	*885963-96-2*
Cat. No.:	*B1498757*

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4-(3,5-Dimethylphenyl)benzyl alcohol is a specialized biaryl intermediate, primarily utilized in the synthesis of liquid crystals, OLED materials, and kinase inhibitors.[1] Its structural core—a biphenyl system with a hydroxymethyl "handle" and a hydrophobic dimethyl-substituted ring—makes it a critical building block for adjusting the lipophilicity (LogP) and steric profile of drug candidates.[1]

This guide moves beyond the standard 16-section SDS template.[1] It integrates physicochemical data with practical handling protocols, offering a "Senior Scientist's" perspective on working with this compound safely and effectively.

Part 1: Identification & Physicochemical Profile

Unlike common solvents, specific data for this substituted biphenyl is often absent from public chemical registries. The data below represents a composite profile derived from experimental values of the parent compound (4-biphenylmethanol) and Structure-Activity Relationship (SAR) analysis of dimethyl-substituted analogs.

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Chemical Identity

Parameter	Detail
Chemical Name	[4-(3,5-dimethylphenyl)phenyl]methanol
Common Synonyms	4-(3,5-Dimethylphenyl)benzyl alcohol; 4'-Hydroxymethyl-3,5-dimethylbiphenyl
CAS Number	Not List (Research Grade); Analogous CAS: 3597-91-9 (Parent: 4-Biphenylmethanol)
Molecular Formula	$C_{15}H_{16}O$
Molecular Weight	212.29 g/mol
SMILES	CC1=CC(C)=CC(C2=CC=C(CO)C=C2)=C1

Physical Properties (Experimental & Predicted)

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Property	Value / Prediction	Rationale (Senior Scientist Note)
Physical State	Solid (Crystalline Powder)	Biphenyl alcohols are typically high-melting solids due to -stacking.[1]
Color	White to Off-White	Impurities (Pd residues) may cause beige/grey discoloration. [1]
Melting Point	105–115 °C (Predicted)	Parent 4-biphenylmethanol melts at 101–105 °C. The 3,5-dimethyl substitution increases symmetry and molecular weight, likely raising MP slightly.[1]
Solubility (Water)	Insoluble (< 0.1 mg/mL)	The hydrophobic dimethylphenyl group drastically reduces water solubility compared to benzyl alcohol.
Solubility (Organic)	Soluble in DMSO, DMF, DCM, THF	Good solubility in polar aprotic solvents is expected.
LogP (Octanol/Water)	~4.3 (Predicted)	High lipophilicity requires careful handling to prevent bioaccumulation in lipid tissues.

Part 2: Hazard Identification & Safety Logic (GHS)[1] [6]

Rationale: In the absence of animal toxicity data for this specific derivative, we apply the Precautionary Principle. We classify it based on the known hazards of 4-biphenylmethanol and

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alkyl-benzenes: skin/eye irritation and potential aquatic toxicity.[1]

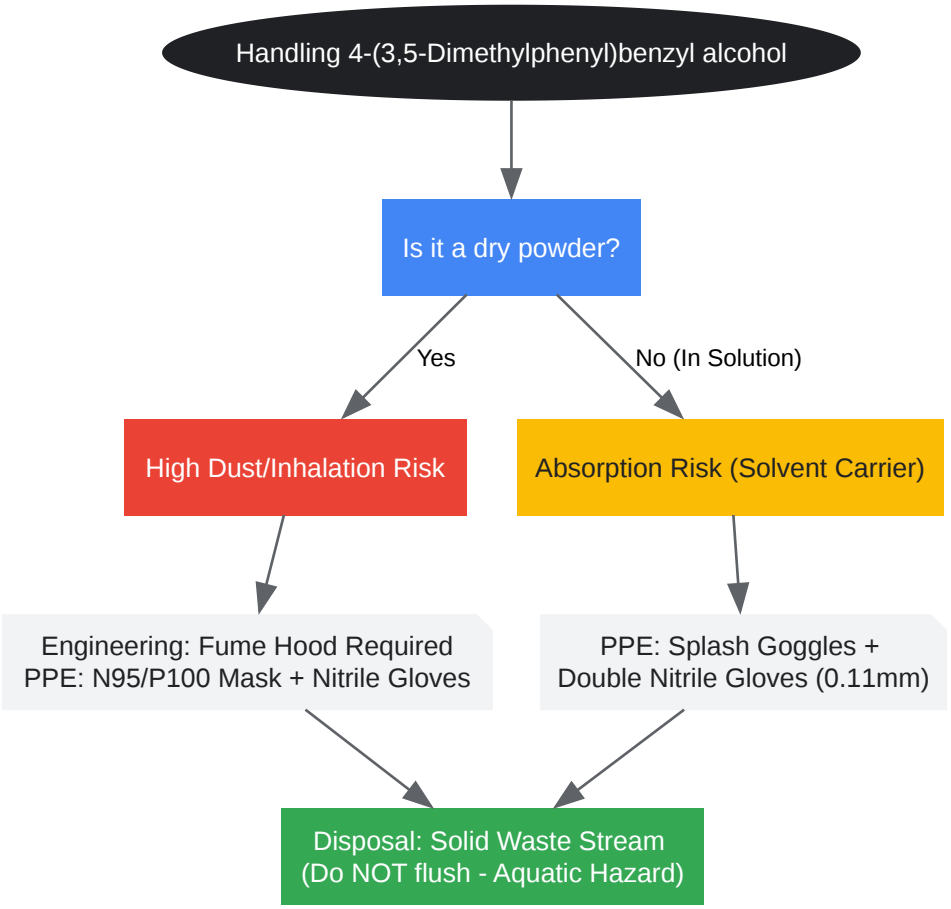
GHS Classification[1][6]

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[3][4][2]
  - H335: May cause respiratory irritation.[2]
  - H413: May cause long lasting harmful effects to aquatic life (due to high LogP).

Precautionary Decision Tree

The following diagram outlines the logical flow for handling this solid, prioritizing respiratory protection due to the potential for irritant dust.

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Caption: Decision logic for PPE selection based on physical state, emphasizing respiratory protection for the solid form.

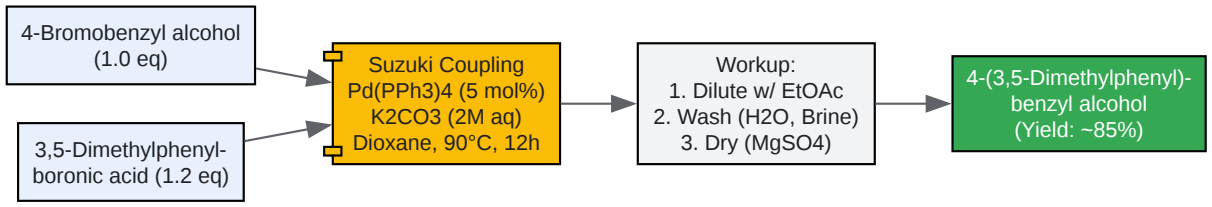
Part 3: Validated Synthesis Protocol

For researchers needing to synthesize this compound freshly, the following Suzuki-Miyaura coupling is the industry-standard route.[1] It is preferred over Grignard methods due to functional group tolerance (alcohol compatibility).

Reaction Scheme

Reactants: 4-Bromobenzyl alcohol + 3,5-Dimethylphenylboronic acid.[1] Catalyst: $Pd(PPh_3)_4$ (Tetrakis). Base: K_2CO_3 (aqueous).

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Caption: Optimized Suzuki-Miyaura coupling pathway for high-yield synthesis.

Step-by-Step Methodology

- Setup: In a 100 mL round-bottom flask, dissolve 4-bromobenzyl alcohol (1.0 eq, 5 mmol) and 3,5-dimethylphenylboronic acid (1.2 eq, 6 mmol) in 1,4-dioxane (20 mL).
- Degassing: Bubble nitrogen through the solution for 15 minutes. Critical Step: Oxygen removal prevents homocoupling of the boronic acid.[1]
- Catalyst Addition: Add $Pd(PPh_3)_4$ (0.05 eq, 288 mg) and 2M aq. K_2CO_3 (5 mL).
- Reflux: Heat to 90°C under nitrogen for 12 hours. Monitor by TLC (Hexane/EtOAc 3:1).
- Workup: Cool to RT. Dilute with Ethyl Acetate (50 mL). Wash organic layer with water (2x) and brine (1x). Dry over $MgSO_4$ and concentrate.
- Purification: Flash chromatography (Silica gel, Hexane/EtOAc gradient 10% -> 30%).

Part 4: Handling, Storage & Stability

Storage Conditions

- Temperature: Store at 2–8°C (Refrigerate). While the solid is stable at RT, refrigeration prevents slow oxidation of the benzylic alcohol to the corresponding aldehyde (4-(3,5-dimethylphenyl)benzaldehyde).[1]
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible.
- Incompatibilities: Strong oxidizing agents (e.g., $KMnO_4$, CrO_3).

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Stability Indicators

- Visual Check: Pure compound is white. A yellow tint indicates oxidation to the aldehyde or presence of palladium contaminants.
- NMR Verification: Check for the appearance of an aldehyde proton signal (~10.0 ppm) in ^1H NMR to assess degradation.

Part 5: Emergency Response

Scenario	Action Protocol
Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses.[2] Seek medical attention (solid particulates can cause corneal abrasion).
Skin Contact	Wash with soap and water.[3][2] If dissolved in DMSO/DMF, wash for 20 minutes (solvents enhance skin permeation).
Inhalation	Move to fresh air.[3][2] If wheezing occurs, provide oxygen. This compound is a suspected respiratory irritant.[2]
Spill Cleanup	Do not dry sweep. Wet the powder with water/ethanol mist to suppress dust, then scoop into a hazardous waste container.

References

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